

In Vitro Efficacy of Cephapirin versus Penicillin Against Streptococcus Species: A Comparative Analysis

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This guide provides a detailed in vitro comparison of the antimicrobial activity of Cephapirin and Penicillin against various Streptococcus species. The data presented is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of these two important beta-lactam antibiotics.

Quantitative Data Summary

The following tables summarize the Minimum Inhibitory Concentration (MIC) data for Cephapirin and Penicillin against key Streptococcus species. The data has been compiled from multiple in vitro studies.

Table 1: Comparative MIC Data for Cephapirin and Penicillin against Streptococcus Species from Bovine Mastitis

Streptococcus Species	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)	MIC Range (µg/mL)
S. agalactiae	Cephapirin	0.12	0.12	≤0.06 – 0.25
Penicillin	0.06	0.12	≤0.06 – 0.12	
S. dysgalactiae	Cephapirin	0.12	0.12	≤0.06 – 0.12
Penicillin	≤0.06	0.06	≤0.06 – 0.12	
S. uberis	Cephapirin	0.25	0.5	≤0.06 – 1
Penicillin	0.12	0.25	≤0.06 – 0.5	

Table 2: MIC Data for Penicillin against Various Streptococcus Species

Streptococcus Species	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)	MIC Range (µg/mL)
S. pyogenes	Penicillin	≤0.015	0.03	≤0.015 – 0.25
Viridans group streptococci	Penicillin	0.06	1	0.015 – 8
S. pneumoniae (Penicillin-susceptible)	Penicillin	≤0.03	≤0.03	≤0.03 – 0.06
S. pneumoniae (Penicillin-intermediate)	Penicillin	0.25	0.5	0.12 – 1
S. pneumoniae (Penicillin-resistant)	Penicillin	2	4	≥2

Note: Direct comparative in vitro data for Cephapirin against *S. pyogenes*, *viridans group streptococci*, and *S. pneumoniae** is limited in the reviewed literature. The activity of Cephapirin is generally considered to be similar to other first-generation cephalosporins.*

Experimental Protocols

The data presented in this guide is primarily derived from studies employing standardized antimicrobial susceptibility testing methods, namely broth microdilution and Kirby-Bauer disk diffusion, as outlined by the Clinical and Laboratory Standards Institute (CLSI).

Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

- Inoculum Preparation:
 - Pure colonies of the Streptococcus species are selected from an 18-24 hour culture on a suitable agar plate (e.g., blood agar).
 - A suspension of the colonies is made in a sterile broth or saline to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
 - The standardized suspension is further diluted to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Antimicrobial Preparation:
 - Stock solutions of Cephapirin and Penicillin are prepared.
 - Serial two-fold dilutions of the antibiotics are made in cation-adjusted Mueller-Hinton broth (CAMHB). For fastidious organisms like streptococci, the broth is often supplemented with 2-5% lysed horse blood.
- Inoculation and Incubation:
 - The prepared microtiter plates containing the serially diluted antibiotics are inoculated with the standardized bacterial suspension.
 - The plates are incubated at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 20-24 hours in ambient air. For some streptococci, incubation in an atmosphere of 5% CO₂ may be required.

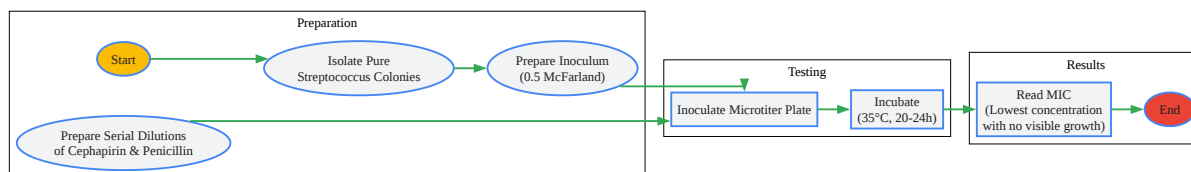
- Result Interpretation:
 - The MIC is recorded as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.

Kirby-Bauer Disk Diffusion Method

This method assesses the susceptibility of bacteria to antibiotics by measuring the diameter of the zone of growth inhibition around a disk impregnated with the antibiotic.

- Inoculum Preparation: A standardized inoculum is prepared as described for the broth microdilution method.
- Inoculation:
 - A sterile cotton swab is dipped into the standardized bacterial suspension, and excess fluid is removed by pressing the swab against the inside of the tube.
 - The swab is used to streak the entire surface of a Mueller-Hinton agar plate (supplemented with 5% sheep blood for streptococci) to ensure confluent growth.
- Application of Antibiotic Disks:
 - Disks containing a specified concentration of Cephapirin or Penicillin are dispensed onto the surface of the inoculated agar plate.
 - The disks are gently pressed down to ensure complete contact with the agar.
- Incubation: The plates are inverted and incubated at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 20-24 hours.
- Result Interpretation:
 - The diameter of the zone of complete growth inhibition around each disk is measured in millimeters.
 - The measured zone diameters are interpreted as "Susceptible," "Intermediate," or "Resistant" according to CLSI guidelines.

Visualized Workflows



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Caption: Workflow for Broth Microdilution Susceptibility Testing.



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Caption: Workflow for Kirby-Bauer Disk Diffusion Susceptibility Testing.

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